

# The Discovery and Enduring Scientific Interest of Carlina Oxide: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Carlina oxide*

Cat. No.: *B125604*

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## Abstract

**Carlina oxide**, a naturally occurring polyacetylene, stands as a significant molecule at the interface of traditional herbal medicine and modern drug discovery. First isolated in the late 19th century, this compound, predominantly found in the roots of *Carlina acaulis* L., has garnered considerable attention for its broad spectrum of biological activities. This technical guide provides an in-depth exploration of the discovery, history, chemical properties, and multifaceted biological effects of **Carlina oxide**. It details the experimental protocols for its extraction, isolation, and characterization, and presents a comprehensive summary of its quantitative biological data. Furthermore, this guide visualizes key experimental workflows, offering a valuable resource for researchers investigating its potential applications in the pharmaceutical and agrochemical industries.

## Introduction: From Traditional Remedy to Scientific Scrutiny

The story of **Carlina oxide** is deeply rooted in the traditional use of the stemless carline thistle, *Carlina acaulis*, a plant native to the alpine regions of central and southern Europe. For centuries, the rhizome of this plant was a staple in European herbal medicine, employed as a diuretic, cold remedy, and treatment for skin diseases. This historical use prompted scientific

inquiry into its chemical constituents, ultimately leading to the discovery of its major bioactive component.

## The Historical Journey of a Potent Polyacetylene

The scientific investigation into the chemical makeup of *Carlina acaulis* essential oil dates back to the late 19th century. The initial isolation of what would come to be known as **Carlina oxide** was achieved by the German chemist F. W. Semmler in 1889. His pioneering work laid the foundation for future research into this unique natural product.

While Semmler was the first to isolate the compound, the complete elucidation of its chemical structure as 2-(3-phenylprop-1-ynyl)furan was a gradual process, culminating in the mid-20th century through the application of advancing spectroscopic techniques. Today, its structure is routinely confirmed using modern analytical methods such as Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Raman spectroscopy.

## Chemical and Physical Properties

**Carlina oxide** is a polyacetylene, a class of compounds characterized by the presence of one or more triple bonds. Its distinct structure, featuring a furan ring attached to a phenylpropyne chain, is responsible for its characteristic chemical reactivity and biological activity.

Property	Value
Molecular Formula	C <sub>13</sub> H <sub>10</sub> O
Molecular Weight	182.22 g/mol
IUPAC Name	2-(3-phenylprop-1-yn-1-yl)furan
Appearance	Oily liquid
Boiling Point	Not readily available
Solubility	Soluble in organic solvents; poorly soluble in water

## Natural Occurrence and Biosynthesis

**Carlina oxide** is the principal component of the essential oil extracted from the roots of *Carlina acaulis*, where it can constitute over 95% of the oil's volume. It has also been identified as a major constituent in the essential oil of *Carthamus caeruleus*. The biosynthesis of polyacetylenes in plants is a complex process, generally believed to originate from fatty acid precursors through a series of desaturation and other enzymatic modifications.

## Isolation and Purification: From Plant to Pure Compound

The extraction and purification of **Carlina oxide** are critical steps for its study and potential application. The general workflow involves obtaining the essential oil from the plant's roots, followed by chromatographic separation to isolate the pure compound.

## Experimental Protocol: Isolation of Carlina Oxide

Objective: To isolate pure **Carlina oxide** from the roots of *Carlina acaulis*.

Materials:

- Dried roots of *Carlina acaulis*
- Clevenger-type apparatus for hydrodistillation
- Silica gel for column chromatography
- n-hexane (analytical grade)
- Rotary evaporator
- Thin-layer chromatography (TLC) plates
- GC-MS and NMR for analysis

Procedure:

- **Hydrodistillation:** The dried roots of *Carlina acaulis* are subjected to hydrodistillation for several hours using a Clevenger-type apparatus. The essential oil, being less dense than water, is collected.

- **Drying:** The collected essential oil is dried over anhydrous sodium sulfate to remove any residual water.
- **Column Chromatography:** The crude essential oil is loaded onto a silica gel column.
- **Elution:** The column is eluted with n-hexane. Fractions are collected systematically.
- **Monitoring:** The separation process is monitored by TLC to identify the fractions containing **Carlina oxide**.
- **Solvent Evaporation:** Fractions containing pure **Carlina oxide** are combined, and the solvent is removed under reduced pressure using a rotary evaporator.
- **Purity Confirmation:** The purity and identity of the isolated **Carlina oxide** are confirmed by GC-MS and NMR analysis.



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Isolation Workflow for **Carlina Oxide**.

## Biological Activities and Mechanism of Action

**Carlina oxide** exhibits a remarkable range of biological activities, making it a subject of intense research for its potential applications in medicine and agriculture.

## Insecticidal Activity

**Carlina oxide** has demonstrated potent insecticidal properties against a variety of insect pests, including mosquitos (*Culex quinquefasciatus*) and agricultural pests.[1] Its mechanism of action is thought to involve the inhibition of acetylcholinesterase (AChE), an essential enzyme in the insect nervous system.[2] Photosensitization is another proposed mechanism, where the molecule becomes toxic upon exposure to light.[2]

Target Organism	Assay Type	Result (LC <sub>50</sub> /IC <sub>50</sub> )	Reference
Culex quinquefasciatus (larvae)	Larvicidal assay	1.31 µg/mL	[2]
Musca domestica	Topical application	-	[1]
Bactrocera oleae	Ingestion	LC <sub>50</sub> = 1052 ppm	[3]

## Antifungal and Antibacterial Activity

**Carlina oxide** shows significant activity against various fungal and bacterial strains. This has led to investigations into its potential as a natural food preservative and an alternative to chemical fungicides.

Organism	Activity	Result (MIC)	Reference
Penicillium expansum	Antifungal	-	
Methicillin-resistant Staphylococcus aureus (MRSA)	Antibacterial	-	
Streptococcus pyogenes	Antibacterial	-	
Pseudomonas aeruginosa	Antibacterial	-	
Candida albicans	Antifungal	-	

## Cytotoxic and Other Activities

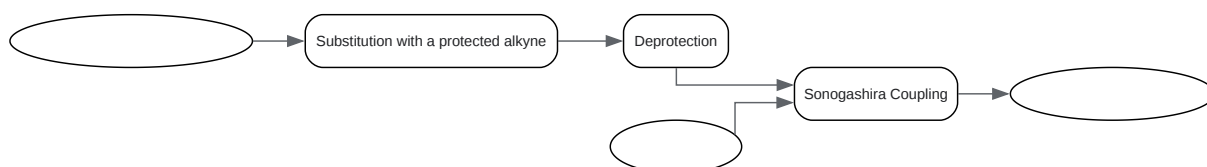
**Carlina oxide** has also been shown to possess cytotoxic effects against certain cancer cell lines. However, its toxicity profile indicates that it should be handled with care, as it can also be toxic to non-target organisms. Additionally, it has demonstrated antitrypanosomal properties.

Cell Line/Organism	Activity	Result (IC <sub>50</sub> /LC <sub>50</sub> )	Reference
Human melanoma cells	Cytotoxic	Varies by cell line	
Trypanosoma brucei	Antitrypanosomal	IC <sub>50</sub> = 1.0 µg/mL	

## Synthesis of Carlina Oxide Analogues

The potent biological activities of **Carlina oxide** have inspired the synthesis of various analogues to explore structure-activity relationships and develop new compounds with enhanced efficacy and selectivity.[1] A common synthetic approach involves a Sonogashira coupling reaction.

### General Synthetic Workflow



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Synthetic Workflow for **Carlina Oxide** Analogues.

## Future Perspectives and Conclusion

**Carlina oxide** continues to be a molecule of significant interest. Its potent and diverse biological activities, coupled with its natural origin, position it as a promising lead compound for the development of new insecticides, antifungals, and potentially other therapeutic agents. The challenges of sustainable sourcing and potential toxicity necessitate further research into its synthetic production, the development of safer analogues, and the formulation of delivery systems that enhance its efficacy while minimizing off-target effects. The journey of **Carlina oxide** from a traditional herbal remedy to a modern scientific curiosity underscores the

immense potential of natural products in addressing contemporary challenges in health and agriculture.

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- To cite this document: BenchChem. [The Discovery and Enduring Scientific Interest of Carlina Oxide: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125604#discovery-and-history-of-carlina-oxide]

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